

Thioquinapiperifil comparative efficacy studies

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

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Known Efficacy Profile of Thioquinapiperifil

Thioquinapiperifil (also known as KF-31327) is a potent and selective phosphodiesterase-5 (PDE-5) inhibitor. The primary quantitative data available comes from enzyme inhibition studies, which are a standard initial measure of a drug's potential efficacy [1].

The table below summarizes its reported half-maximal inhibitory concentration (IC₅₀) values against different PDE enzymes, showing its high selectivity for PDE-5:

Phosphodiesterase (PDE) Enzyme	IC ₅₀ (nM)
PDE-5	0.074
PDE3	38
PDE1	380
PDE2	670
PDE4	800

Source: TargetMol compound database [1].

This data indicates that **Thioquinapiperifil** is highly potent against its primary target, PDE-5. Its selectivity over other PDE enzymes (like PDE1, 2, 3, and 4) is significant, which is a crucial factor in predicting a cleaner side-effect profile, as off-target inhibition can lead to adverse effects.

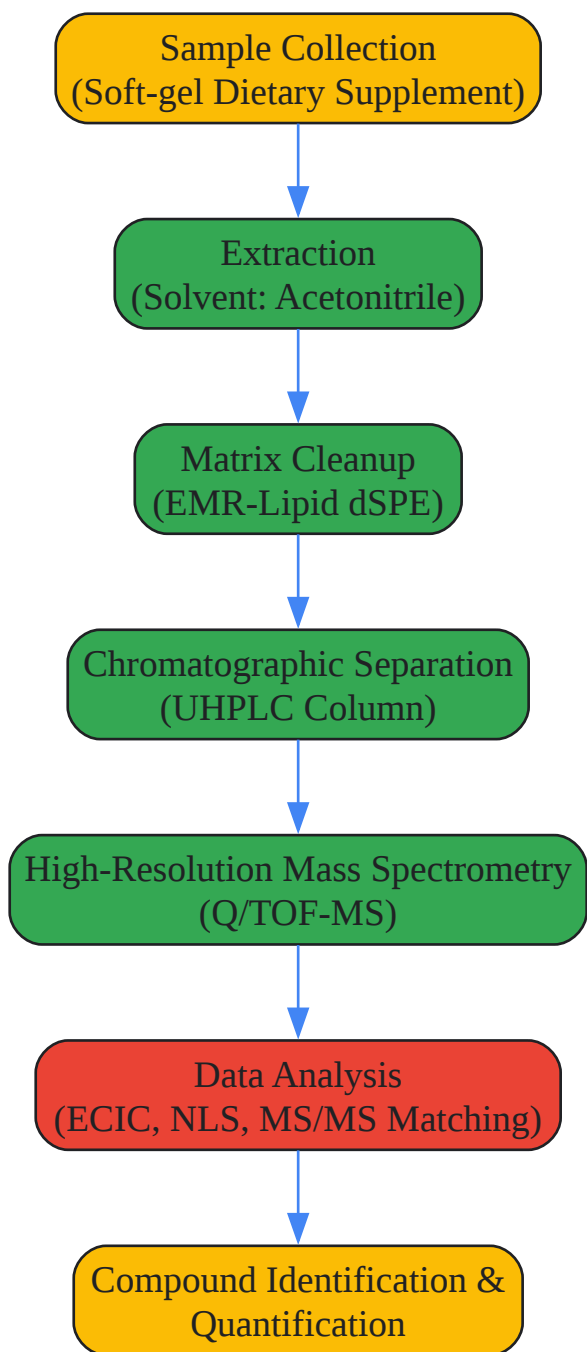
Analytical Protocols for Identification

Thioquinapiperifil is primarily identified not in clinical trials, but as an undeclared adulterant in dietary supplements. The methodologies for its detection are highly relevant for researchers needing to identify and quantify this substance.

A foundational study used a combination of techniques to elucidate its structure for the first time in a dietary supplement [2]:

- **Liquid Chromatography-Mass Spectrometry (LC-MS):** Initially indicated the presence of an unknown compound.
- **Accurate Mass Measurement:** Determined the elemental composition to be $C_{24}H_{28}N_6O_1S_1$.
- **Nuclear Magnetic Resonance (NMR) Spectrometry:** Revealed the full structure as an imidazoquinazoline derivative.

More recent, advanced screening workflows for multi-class adulterants in complex matrices like soft-gel supplements utilize **Ultra-High Performance Liquid Chromatography-Quadrupole/Time of Flight-Mass Spectrometry (UHPLC-Q/TOF-MS)** [3]. This technique provides high-resolution and accurate mass data, which is essential for confidently identifying novel or unapproved analogues. The general workflow for such an analysis is outlined below:



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Context as a PDE-5 Inhibitor Adulterant

Understanding **Thioquinapiperifil**'s context helps explain the lack of formal clinical efficacy studies.

- **Discovery in Supplements:** It was first identified in a dietary supplement marketed for sexual enhancement, where it was found alongside another analogue, thildenafil [2]. Quantitative analysis of that product found **Thioquinapiperifil** at a much higher concentration (about 13-15 mg/tablet) than thildenafil (about 0.4 mg/tablet) [2].
- **A "Designer Drug" in a Crowded Field:** It belongs to a class of synthetic PDE-5 inhibitors that are intentionally added to herbal supplements without declaration. A 2017 review listed it as 1 of 80 such synthetic PDE-5 inhibitors found in adulterated products from 2003 to 2017 [4]. The vast majority of these are analogues of Sildenafil, Tadalafil, and Vardenafil.

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